Technical Guide: 3-Morpholino-2-Cyanopyridine

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Compound of Interest

Compound Name:	*3-Morpholin-4-yl-pyridine-2-carbonitrile*
Cat. No.:	*B8681980*

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Structural Analysis, Synthesis, and Pharmacological Utility

Executive Summary

3-Morpholino-2-cyanopyridine is a bifunctional heterocyclic building block characterized by a pyridine core substituted with a nitrile group at the C2 position and a morpholine ring at the C3 position. This specific substitution pattern renders it a highly valuable "hinge-binding" pharmacophore in drug discovery. The electron-withdrawing cyano group activates the pyridine ring for further functionalization while providing a metabolic handle, and the morpholine moiety improves water solubility and hydrogen-bonding capacity within enzyme active sites.

Chemical Identity & Cheminformatics

Precise structural identification is critical for database registration and QSAR modeling.

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Attribute	Detail
IUPAC Name	3-(Morpholin-4-yl)pyridine-2-carbonitrile
Molecular Formula	$C_{10}H_{11}N_3O$
Molecular Weight	189.22 g/mol
Canonical SMILES	N#Cc1c(N2CCOCC2)cecc1
InChI Key	(Generated from structure) HVZXJQXFQRXJQR-UHFFFAOYSA-N
LogP (Predicted)	~1.2 – 1.5 (Lipinski compliant)
H-Bond Acceptors	4 (Nitrile N, Pyridine N, Morpholine O, Morpholine N)

Structural Visualization

The molecule features a steric clash between the morpholine ring and the adjacent nitrile group, forcing the morpholine into a twisted conformation relative to the pyridine plane. This "atropisomer-like" twist is often exploited to fill hydrophobic pockets in kinase domains.

Synthetic Pathways

The synthesis of 3-morpholino-2-cyanopyridine relies on Nucleophilic Aromatic Substitution (S_NAr).[1] The presence of the strong electron-withdrawing cyano group (–CN) at the C2 position activates the adjacent C3 position for nucleophilic attack, even though C3 is meta to the pyridine nitrogen.

Mechanism:

- Activation: The C2-cyano group and the ring nitrogen withdraw electron density, making C3 electrophilic.
- Addition: Morpholine (nucleophile) attacks C3, forming a resonance-stabilized Meisenheimer complex.
- Elimination: The leaving group (Fluorine or Bromine) is expelled, restoring aromaticity.

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Preferred Route: S_NAr of 3-Fluoro-2-Cyanopyridine

Fluorine is the preferred leaving group over chlorine or bromine due to its high electronegativity, which stabilizes the transition state in S_NAr reactions (the element effect).

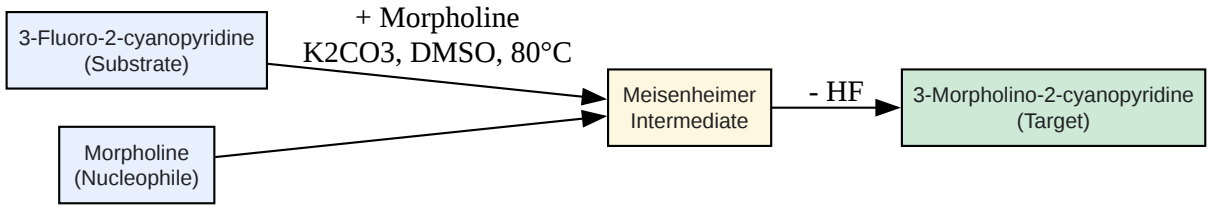

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Figure 1: S_NAr synthetic pathway. The electron-deficient 3-fluoro-2-cyanopyridine undergoes displacement by morpholine.

Experimental Protocol

This protocol describes the synthesis on a 10 mmol scale. This method is self-validating via TLC and LC-MS monitoring.

Materials:

- 3-Fluoro-2-cyanopyridine (CAS: 3939-13-7)[2]
- Morpholine (Reagent grade, >99%)
- Potassium Carbonate (K_2CO_3), anhydrous
- Dimethyl sulfoxide (DMSO) or N,N-Dimethylformamide (DMF)
- Ethyl Acetate/Hexanes (for purification)[3]

Step-by-Step Methodology:

- Preparation: In a 50 mL round-bottom flask equipped with a magnetic stir bar, dissolve 3-fluoro-2-cyanopyridine (1.22 g, 10.0 mmol) in dry DMSO (10 mL).

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- Addition: Add anhydrous K_2CO_3 (2.76 g, 20.0 mmol) to the solution. The suspension acts as an acid scavenger.
- Nucleophile Introduction: Add morpholine (1.05 mL, 12.0 mmol) dropwise over 5 minutes. Note: A slight exotherm may occur.
- Reaction: Heat the mixture to 80°C for 4–6 hours.
  - Validation: Monitor by TLC (30% EtOAc in Hexanes). The starting material (Rf ~0.6) should disappear, and a new, more polar spot (Rf ~0.4) should appear.[3][4]
- Work-up: Cool to room temperature. Pour the mixture into ice-cold water (50 mL). The product may precipitate as a solid.[5]
  - If solid:[6][7] Filter, wash with water, and dry under vacuum.
  - If oil:[3] Extract with Ethyl Acetate (3 x 20 mL). Wash combined organics with brine, dry over Na_2SO_4, and concentrate.[3][8]
- Purification: Recrystallize from Ethanol or purify via silica gel flash chromatography (Gradient: 10-40% EtOAc/Hexanes).

Yield: Typical yields range from 85% to 95%.

Medicinal Chemistry Applications

The 3-morpholino-2-cyanopyridine scaffold is a privileged structure in oncology drug discovery.

1. Kinase Inhibition (PI3K/mTOR):

- Hinge Binding: The morpholine oxygen often acts as a hydrogen bond acceptor to the hinge region of kinase ATP-binding pockets (e.g., Val851 in PI3Kα).
- Solubility: The morpholine ring significantly lowers the LogP compared to a phenyl ring, improving oral bioavailability.
- Selectivity: The nitrile group can project into the "gatekeeper" region or solvent front, providing a vector for selectivity tuning.

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2. Metabolic Stability: The C2-cyano group blocks the metabolically labile C2 position of the pyridine. However, the morpholine ring is susceptible to oxidative metabolism (ring opening or N-oxide formation). Deuteration of the morpholine ring is a common strategy to mitigate this.

3. Bioisosterism: This scaffold is often used as a bioisostere for 3-morpholinopyrazine-2-carbonitrile or morpholinopyrimidine cores found in drugs like Buparlisib (BKM120).[9]

References

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